Technical Support Center: Stabilizing Tributylstannyltrimethylsilane

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Compound of Interest	
Compound Name:	*Tributylstannyltrimethylsilane*
CAS No.:	*17955-46-3*
Cat. No.:	*B097056*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and handling of **tributylstannyltrimethylsilane**. Below you will find troubleshooting guides and frequently asked questions to ensure the stability and purity of this reagent in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **tributylstannyltrimethylsilane** degradation?

A1: The primary cause of degradation is exposure to atmospheric oxygen and moisture. The Sn-Si bond in **tributylstannyltrimethylsilane** is susceptible to cleavage by both hydrolysis and oxidation, leading to the formation of various byproducts and a reduction in the purity of the reagent.

Q2: How should I store **tributylstannyltrimethylsilane** for long-term stability?

A2: For optimal long-term stability, **tributylstannyltrimethylsilane** should be stored under an inert atmosphere, such as argon or nitrogen, in a tightly sealed, opaque container. Storage at a reduced temperature (2-8 °C) is also recommended to minimize degradation.

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Q3: Can I use a stabilizer to prolong the shelf-life of **tributylstannyltrimethylsilane**?

A3: Yes, the use of a radical inhibitor like Butylated Hydroxytoluene (BHT) can help to prevent oxidative degradation.[1] A concentration in the range of 0.05-0.1 wt% is typically effective for stabilizing organometallic reagents.[2][3][4] However, the optimal concentration may need to be determined empirically for your specific application.

Q4: How can I check the purity of my **tributylstannyltrimethylsilane** sample?

A4: The purity of **tributylstannyltrimethylsilane** can be assessed using Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy. These techniques can identify and quantify the parent compound as well as any degradation products. Detailed protocols are provided in the "Experimental Protocols" section of this guide.

Q5: What are the common degradation products of **tributylstannyltrimethylsilane**?

A5: Common degradation products include bis(tributyltin) oxide (from reaction with oxygen and subsequent condensation), tributyltin hydroxide (from hydrolysis), and trimethylsilanol (from hydrolysis of the silicon moiety).[5]

Troubleshooting Guide

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Issue	Possible Cause	Recommended Action
Inconsistent reaction yields or unexpected side products.	Degradation of tributylstannyltrimethylsilane.	1. Check the purity of your reagent using the GC-MS or ^{1}H NMR protocol provided below.2. If degraded, purify the reagent by distillation under reduced pressure or obtain a fresh batch.3. Ensure proper inert atmosphere techniques are used during storage and handling.
Visible precipitate or cloudiness in the reagent.	Formation of insoluble tin oxides or hydroxides due to exposure to air and moisture.	1. The reagent is likely significantly degraded and should be disposed of according to safety guidelines.2. Review your storage and handling procedures to prevent future contamination.
Reagent appears discolored (e.g., yellow tint).	Minor oxidation or presence of impurities.	1. Assess purity via GC-MS or ^{1}H NMR.2. If purity is acceptable for your application, proceed with caution.3. For high-purity requirements, purification by distillation is recommended.

Data Presentation: Degradation Kinetics of Related Organotin Compounds

While specific quantitative data on the long-term storage stability of **tributylstannyltrimethylsilane** is not readily available in the literature, the degradation kinetics of related tributyltin (TBT) compounds have been studied in environmental contexts. This data can provide an approximation of the compound's sensitivity.

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Compound	Matrix	Half-life	Degradation Model	Reference
Tributyltin (TBT)	Marina Sediment	2.1 years	First-order	[6]
Dibutyltin (DBT)	Marina Sediment	1.9 years	First-order	[6]
Monobutyltin (MBT)	Marina Sediment	1.1 years	First-order	[6]
Tributyltin (TBT)	Marine Water	1-2 weeks	-	[7]
Phenyltin Compounds	Agricultural Soil	24 - 220 days	First-order	[8]

Note: The degradation rates in a laboratory setting under controlled inert conditions are expected to be significantly lower than in the environmental matrices presented above.

Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is adapted from established methods for the analysis of organotin compounds.[9][10][11][12]

1. Sample Preparation (Derivatization):

- In a fume hood, prepare a 1 mg/mL solution of **tributylstannyltrimethylsilane** in anhydrous hexane.
- To 1 mL of this solution, add 100 µL of a 2% solution of sodium tetraethylborate in ethanol to derivatize any polar degradation products.
- Vortex the mixture for 1 minute and allow it to react for 10 minutes at room temperature.
- Add 1 mL of deionized water and vortex again.
- Allow the layers to separate and carefully transfer the upper hexane layer to a GC vial.

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2. GC-MS Parameters:

Parameter	Setting
GC System	Agilent 7890B or equivalent
MS System	Agilent 5977A or equivalent
Column	Non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 µm)
Injection Volume	1 µL
Inlet Temperature	250 °C
Injection Mode	Split (10:1)
Carrier Gas	Helium at 1 mL/min
Oven Program	Start at 50 °C for 2 min, ramp to 300 °C at 15 °C/min, hold for 5 min
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	50-650 m/z

3. Data Analysis:

- Identify the peak for **tributylstannyltrimethylsilane** based on its retention time and mass spectrum.
- Identify peaks for degradation products such as bis(tributyltin) oxide and trimethylsilanol (as its derivatized form).
- Calculate the purity by dividing the peak area of the parent compound by the total peak area of all tin- and silicon-containing species.

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Protocol 2: Purity Assessment by ^{1}H NMR Spectroscopy

1. Sample Preparation:

- In a glovebox or under an inert atmosphere, prepare a solution by dissolving approximately 10 mg of **tributylstannyltrimethylsilane** in 0.5 mL of deuterated chloroform ($CDCl_3$).
- Add a known amount of an internal standard (e.g., 1,3,5-trimethoxybenzene) for quantitative analysis.
- Transfer the solution to an NMR tube and seal it.

2. NMR Parameters:

Parameter	Setting
Spectrometer	400 MHz or higher
Solvent	$CDCl_3$
Temperature	25 °C
Pulse Program	Standard single pulse (zg30)
Relaxation Delay (d1)	5 s
Number of Scans	16

3. Data Analysis:

- Reference the spectrum to the residual $CHCl_3$ peak at 7.26 ppm.
- Integrate the characteristic signals for **tributylstannyltrimethylsilane** (protons on butyl groups and trimethylsilyl group).
- Look for signals corresponding to degradation products:
  - Bis(tributyltin) oxide: Signals for the butyl groups will be slightly shifted compared to the parent compound.

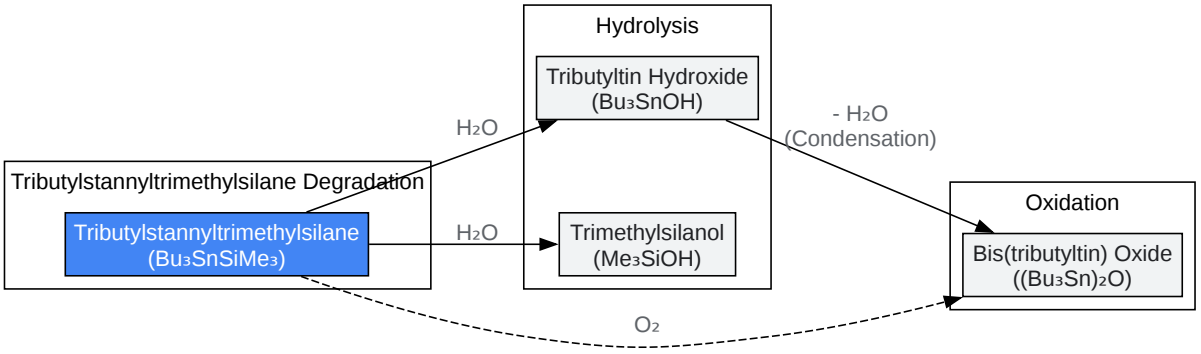
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- Trimethylsilanol: A singlet around 0.14 ppm.[5]

- Calculate the purity by comparing the integral of the parent compound's signals to the integrals of the degradation products and the internal standard.

Visualizations

Degradation Pathway of **Tributylstannyltrimethylsilane**

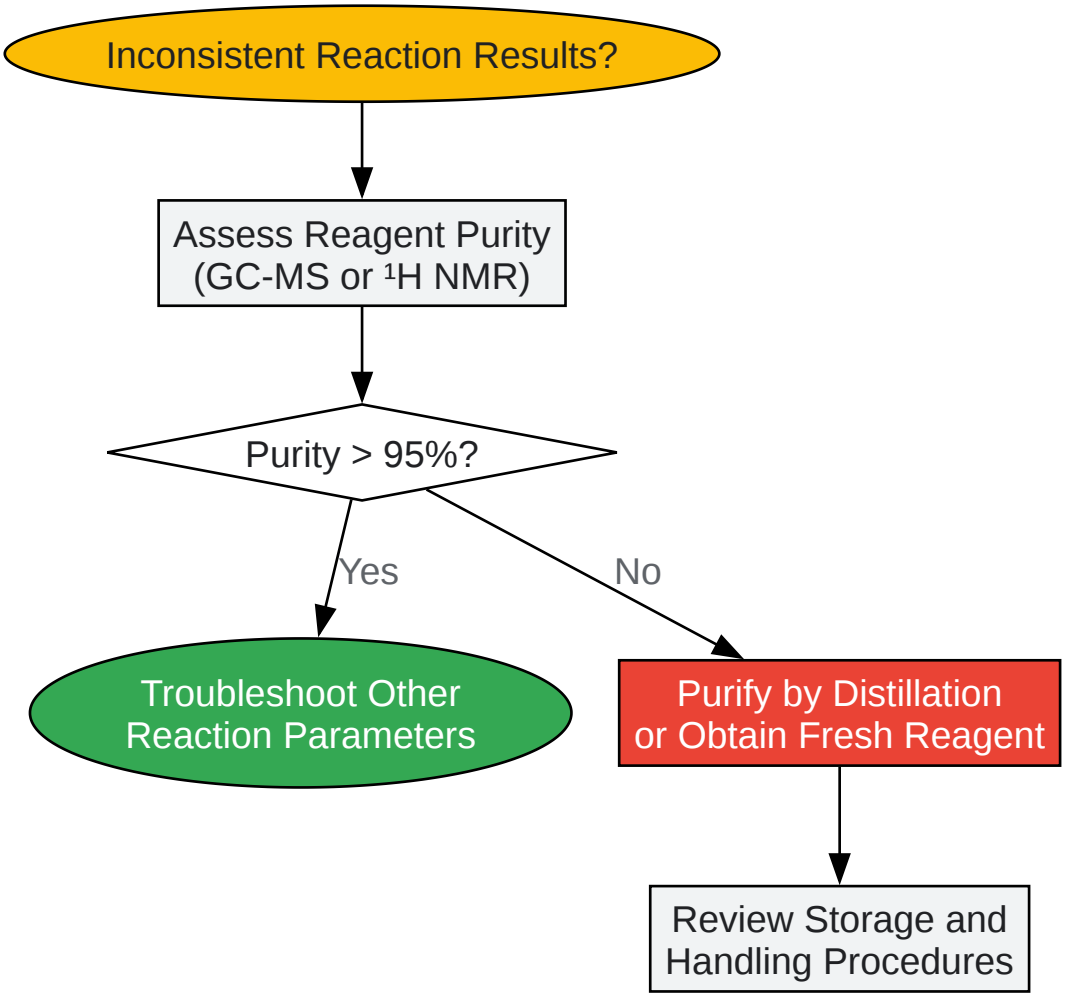


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Caption: Proposed degradation pathways of **tributylstannyltrimethylsilane**.

Troubleshooting Workflow

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